

Safe Disposal of 4-(Dimethylamino)cyclohexanone: A Procedural Guide

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Compound of Interest

Compound Name: 4-(Dimethylamino)cyclohexanone

CAS No.: 40594-34-1

Cat. No.: B1313097

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount for ensuring laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe disposal of **4-(Dimethylamino)cyclohexanone**, a common derivative in the pharmaceutical and chemical industries. Adherence to these guidelines is critical due to the compound's hazardous properties.

Health and Safety Overview

4-(Dimethylamino)cyclohexanone is classified with the following hazards:

- Causes skin irritation.[\[1\]](#)
- Causes serious eye damage.[\[1\]](#)
- May cause respiratory irritation.[\[1\]](#)

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn at all times when handling this chemical.^[2] Work should be conducted in a well-ventilated area or under a chemical fume hood.^[2]

Quantitative Data

The following table summarizes key quantitative data for **4-(Dimethylamino)cyclohexanone**.

Property	Value	Reference
Molecular Formula	C8H15NO	^[3] ^[4]
Molar Mass	141.21 g/mol	^[1] ^[3] ^[4]
Boiling Point	213.3°C at 760 mmHg	^[3] ^[4]
Flash Point	71°C	^[3] ^[4]
Density	0.96 g/cm ³	^[3] ^[4]
Vapor Pressure	0.166 mmHg at 25°C	^[3] ^[4]

Disposal Protocol

The primary directive for the disposal of **4-(Dimethylamino)cyclohexanone** is to entrust it to a licensed waste disposal company.^[5] It is crucial to adhere to all national and local regulations governing chemical waste. Do not mix this compound with other waste materials.

Step-by-Step Disposal Procedure:

- Container Management:
 - Keep the chemical in its original container whenever possible.
 - If transferring to a new container for disposal, ensure it is appropriate for chemical waste and properly labeled with the full chemical name and associated hazards.
 - Keep the waste container tightly closed and store it in a cool, dry, and well-ventilated area, away from heat and ignition sources.

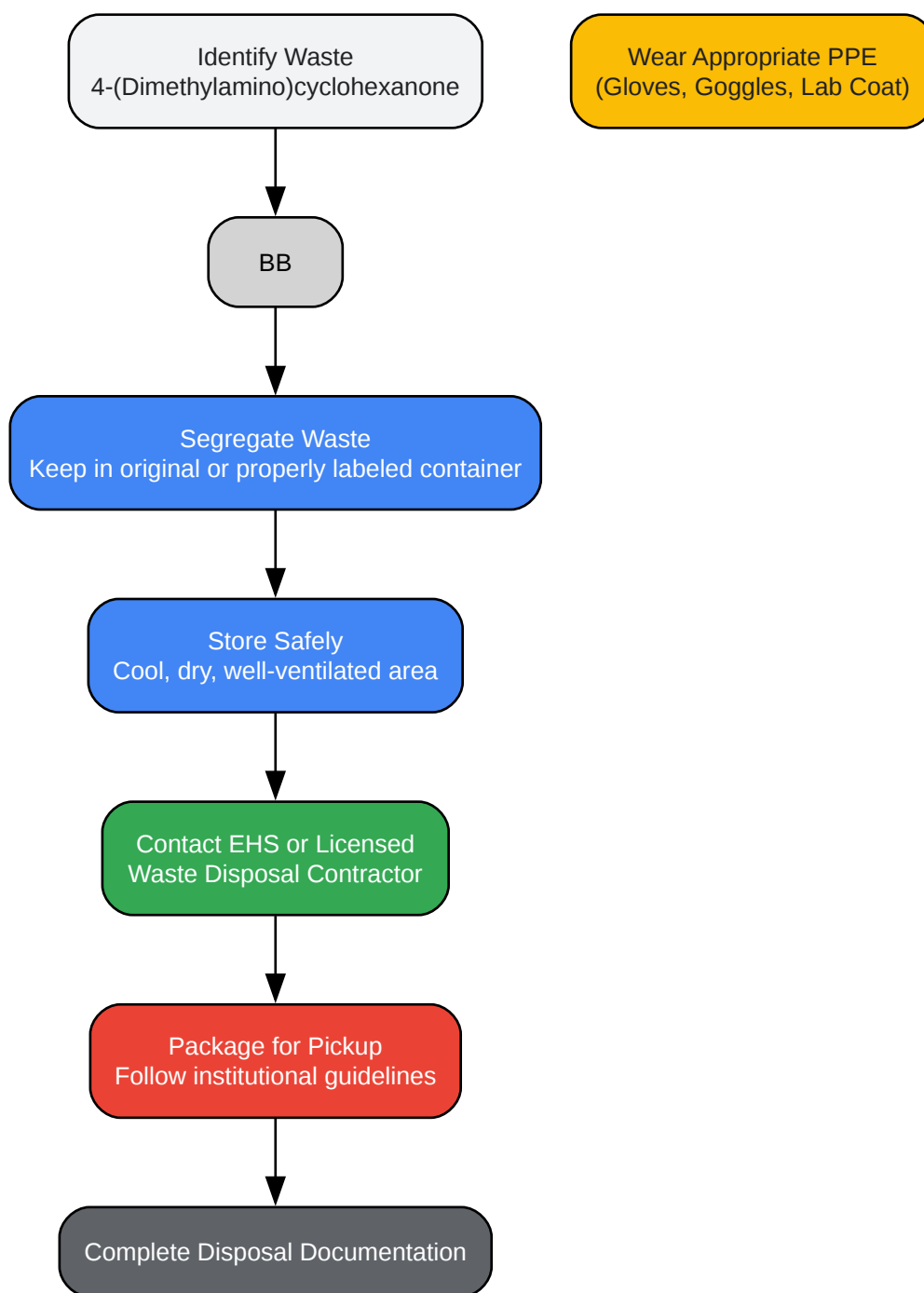
- Waste Segregation:
 - Segregate the **4-(Dimethylamino)cyclohexanone** waste from other waste streams to prevent accidental mixing.
- Collection of Contaminated Materials:
 - Any materials used for cleaning spills, such as absorbent pads or contaminated PPE, should be collected in a suitable, sealed container for disposal.
 - Handle uncleaned empty containers as you would the product itself.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup.
 - Provide them with the complete chemical name and any available safety data sheet (SDS) information.
- Documentation:
 - Maintain a record of the amount of **4-(Dimethylamino)cyclohexanone** designated for disposal, in accordance with your institution's policies and local regulations.

Spill Management

In the event of a spill, the area should be evacuated, and the spill should be contained. Prevent the chemical from entering drains. Use an inert absorbent material to clean up the spill and place it in a sealed container for disposal.^[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-(Dimethylamino)cyclohexanone**.



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Disposal workflow for **4-(Dimethylamino)cyclohexanone**.

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References

- 1. 4-(Dimethylamino)cyclohexan-1-one | C₈H₁₅NO | CID 10374545 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]
- 3. chembk.com [chembk.com]
- 4. chembk.com [chembk.com]
- 5. 4-(Dimethylamino)cyclohexanone | 40594-34-1 [chemicalbook.com]
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